

# Commercial Applications of Basic Red 46 Dye: A Technical Guide

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## Abstract

Basic Red 46, a cationic azo dye, holds significant importance in the textile industry, primarily for the coloration of acrylic fibers. Its vibrant bluish-red hue, coupled with good fastness properties on acrylic substrates, has established it as a key dyestuff for a variety of textile applications. This technical guide provides a comprehensive overview of the commercial applications of Basic Red 46, with a focus on its chemical and physical properties, synthesis, detailed application methodologies in textile dyeing, and its environmental and toxicological profile. The information is curated to be a valuable resource for researchers, scientists, and professionals in related fields, presenting quantitative data in structured tables and detailed experimental protocols where available in the public domain.

## Introduction

Basic Red 46, with the Colour Index number 110825 and CAS number 12221-69-1, is a monoazo dye characterized by the presence of a cationic charge in its molecule. This charge is responsible for its high affinity for acrylic fibers, which contain anionic groups. The dye is typically supplied as a dark red powder and is soluble in water.<sup>[1]</sup> Its primary commercial application lies in the dyeing and printing of acrylic and its blends, where it imparts a bright, bluish-red color.<sup>[1][2]</sup> It is also used to a lesser extent for dyeing acid-modified polyester.<sup>[2]</sup>

## Chemical and Physical Properties

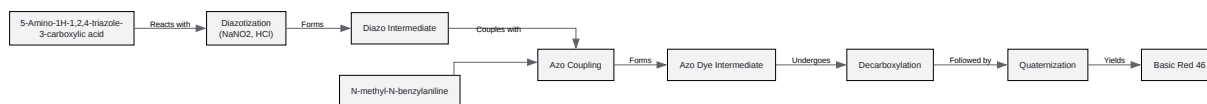
A summary of the key chemical and physical properties of Basic Red 46 is presented in Table 1. This data is essential for understanding the dye's behavior in various applications and its environmental fate.

Property	Value	Reference
CI Name	Basic Red 46	[1]
CI Number	110825	[1]
CAS Number	12221-69-1	[1]
Molecular Formula	C <sub>18</sub> H <sub>21</sub> BrN <sub>6</sub>	[1]
Molecular Weight	401.3 g/mol	[1]
Appearance	Dark red powder	[2]
Solubility in Water	80 g/L at 30°C	[2]
Solubility in Conc. Sulfuric Acid	Soluble	[1]
Light Fastness (Acrylic)	7	[3]
Soaping Fastness (Fading)	5	[3]
Soaping Fastness (Staining)	5	[3]
Perspiration Fastness (Fading)	5	[3]
Perspiration Fastness (Staining)	5	[3]

## Synthesis of Basic Red 46

The synthesis of Basic Red 46 involves a multi-step process typical for azo dyes, which includes diazotization and coupling, followed by quaternization. While detailed industrial synthesis protocols are proprietary, the general chemical pathway is understood.

## Synthesis Workflow



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Caption: General synthesis pathway of Basic Red 46.

## Experimental Protocol (General Description)

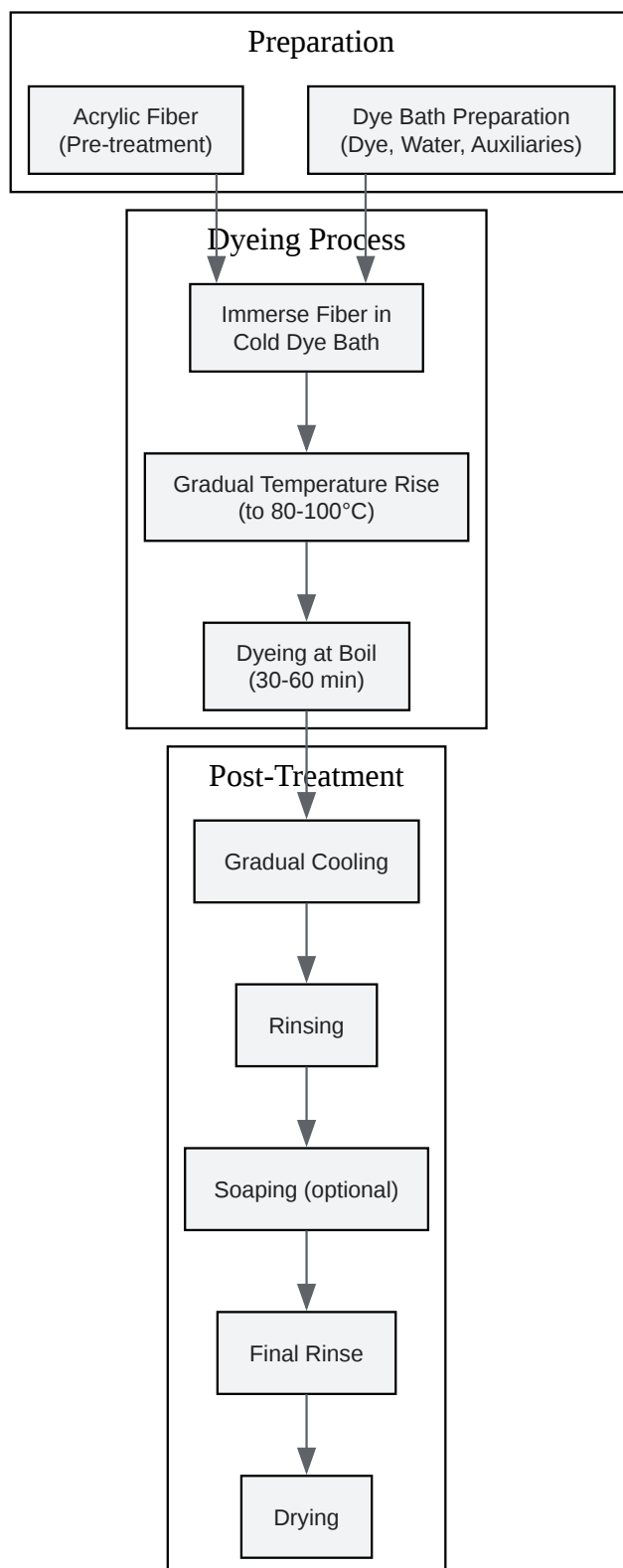
A detailed, step-by-step experimental protocol for the synthesis of Basic Red 46 is not readily available in public literature. However, the general procedure can be outlined as follows:

- **Diazotization:** 5-Amino-1H-1,2,4-triazole-3-carboxylic acid is diazotized using sodium nitrite in the presence of a strong acid, typically hydrochloric acid, at a low temperature (0-5°C) to form the corresponding diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with N-methyl-N-benzylaniline in a suitable reaction medium. The coupling reaction is typically carried out under controlled pH conditions.
- **Decarboxylation and Quaternization:** The intermediate azo dye then undergoes decarboxylation, followed by a quaternization step to introduce the cationic charge, yielding the final Basic Red 46 dye.
- **Purification:** The synthesized dye is then purified, often by precipitation, filtration, and drying, to achieve the desired quality and concentration.

## Commercial Application: Dyeing of Acrylic Fibers

The primary commercial application of Basic Red 46 is in the dyeing of acrylic fibers. The cationic nature of the dye allows it to form strong ionic bonds with the anionic sulfonate ( $-\text{SO}_3\text{H}$ ) or carboxylate ( $-\text{COOH}$ ) groups present in the acrylic polymer, resulting in dyeings with good fastness properties.

## Acrylic Dyeing Workflow



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Caption: A typical workflow for dyeing acrylic fibers with Basic Red 46.

## Experimental Protocol for Acrylic Dyeing

The following is a generalized experimental protocol for dyeing acrylic fibers with Basic Red 46, based on common practices in the textile industry. Specific parameters may be adjusted based on the desired shade, fiber type, and equipment.

Materials and Equipment:

- Acrylic fiber (yarn or fabric)
- Basic Red 46 dye
- Acetic acid (or a suitable buffer system to maintain acidic pH)
- Sodium acetate (as a buffering agent)
- Glauber's salt (sodium sulfate, as a leveling agent)
- Retarding agent (optional, for level dyeing)
- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and a balance
- pH meter

Procedure:

- Pre-treatment: The acrylic material is first scoured (washed) to remove any impurities, oils, or sizes that could interfere with dyeing. It is then thoroughly rinsed.
- Dye Bath Preparation:
  - Calculate the required amounts of dye and auxiliary chemicals based on the weight of the goods (owg) and the desired shade percentage. A typical recipe is provided in Table 2.
  - The dye is first pasted with a small amount of cold water and then dissolved in hot water.

- The required amount of water (liquor ratio, e.g., 1:20 to 1:40) is taken in the dyeing vessel.
- The auxiliary chemicals (acetic acid, sodium acetate, Glauber's salt) are added to the dyebath and mixed well.
- The dissolved dye solution is then added to the dyebath.
- Dyeing:
  - The pre-wetted acrylic material is introduced into the cold dyebath.
  - The temperature of the dyebath is gradually raised to the dyeing temperature (typically 80-100°C) at a controlled rate (e.g., 1-2°C/minute). A slower rate of temperature rise is crucial for achieving level dyeing.
  - Dyeing is continued at the boil for 30 to 60 minutes, depending on the depth of the shade.
- Post-treatment:
  - After dyeing, the bath is cooled down gradually to about 60-70°C before draining. Rapid cooling can cause the acrylic fiber to become stiff and harsh.
  - The dyed material is then rinsed thoroughly with cold water.
  - A soaping treatment with a non-ionic detergent at 60-70°C for 15-20 minutes can be carried out to remove any unfixed dye and improve fastness properties.
  - Finally, the material is rinsed again and dried.

Table 2: Typical Recipe for Acrylic Dyeing with Basic Red 46

Component	Concentration (% owg)	Purpose	Reference
Basic Red 46	X% (depending on shade)	Colorant	[2]
Acetic Acid	1.0 - 2.0%	pH control (acidic medium)	[2]
Sodium Acetate	0.5 - 1.0%	Buffering agent	[2]
Glauber's Salt	5.0 - 10.0%	Leveling agent	[4]
Retarding Agent	0.5 - 2.0%	Controls dye uptake rate	[5][6]
Liquor Ratio	1:20 - 1:40		
Dyeing Temperature	95 - 100°C	[4]	
Dyeing Time	30 - 60 minutes	[4]	
pH	4.0 - 5.5	[2][4]	

## Environmental and Toxicological Profile

The environmental and toxicological aspects of Basic Red 46 are of increasing concern due to the potential for contamination of wastewater from textile dyeing facilities. As an azo dye, there is also concern about the potential formation of aromatic amines under reductive conditions, although specific data for Basic Red 46 is limited in the public domain.

## Environmental Fate and Treatment

Basic Red 46 is not readily biodegradable, and its presence in water bodies can reduce light penetration, affecting aquatic ecosystems.[6] Consequently, various methods for its removal from wastewater have been investigated.

Wastewater Treatment Methods:

- Adsorption: Activated carbon and other low-cost adsorbents have shown effectiveness in removing Basic Red 46 from aqueous solutions. The adsorption process is influenced by

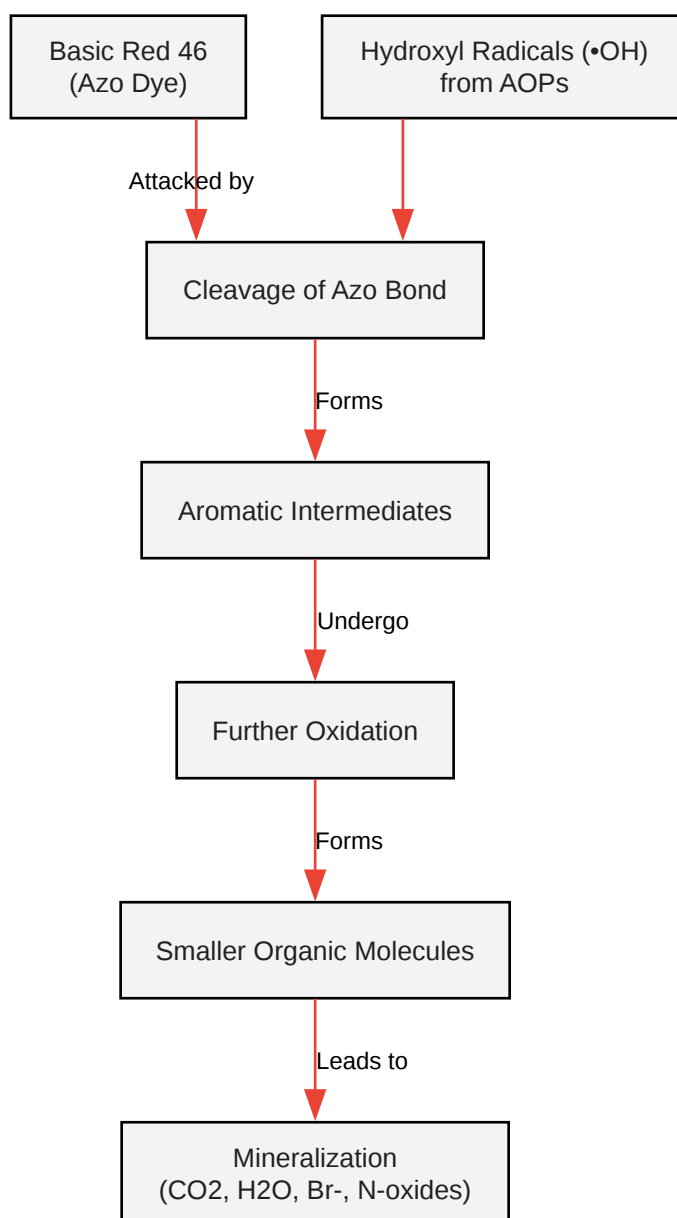
factors such as pH, adsorbent dose, and contact time.<sup>[7]</sup>

- Advanced Oxidation Processes (AOPs): AOPs, such as ozonation and photocatalysis, can degrade the dye molecule, leading to decolorization and mineralization.<sup>[8]</sup>
- Coagulation-Flocculation: This method involves the use of coagulants to destabilize the dye particles and facilitate their removal by sedimentation.

## Degradation Pathway (Conceptual)

The degradation of Basic Red 46 by advanced oxidation processes typically involves the generation of highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ) that attack the chromophoric azo bond ( $-\text{N}=\text{N}-$ ) and other parts of the dye molecule.





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Caption: Conceptual degradation pathway of Basic Red 46 via AOPs.

## Toxicology

Detailed toxicological data for Basic Red 46 is not extensively available in the public domain. However, as with many synthetic dyes, it is recommended to handle it with care, using appropriate personal protective equipment to avoid skin and eye contact, and inhalation of the powder. Some studies have investigated the cytotoxic effects of Basic Red 46 on human cell lines, indicating its potential for toxicological research.[9]

## Conclusion

Basic Red 46 remains a commercially significant dye for the textile industry, particularly for acrylic fibers, due to its vibrant color and good performance characteristics. Understanding the technical aspects of its application, as outlined in this guide, is crucial for achieving optimal dyeing results. Concurrently, the environmental and toxicological profile of the dye necessitates responsible handling and the implementation of effective wastewater treatment strategies to mitigate its impact. Further research into detailed toxicological profiles and more efficient and sustainable application and degradation methods is warranted.

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## References

- 1. nyc.gov [nyc.gov]
- 2. textilelearner.net [textilelearner.net]
- 3. fda.gov [fda.gov]
- 4. A Step-by-Step Guide to Dyeing Acrylic Fibers with Cationic Dyes. | Colourfit [colourfit.in]
- 5. youtube.com [youtube.com]
- 6. dfs.virginia.gov [dfs.virginia.gov]
- 7. Vitamin C - Health Professional Fact Sheet [ods.od.nih.gov]
- 8. About Basic Dyes [pburch.net]
- 9. Acrylic Yarn Dyeing With Basic Dye [textilepad.com]
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